

CAS number for 2-(2,6-Dichlorophenoxy)-N-phenylacetamide unlabeled

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Compound of Interest

Compound Name: 2-(2,6-Dichlorophenoxy)-N-phenylacetamide-13C6

Cat. No.: B15558467

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Abstract

This technical guide provides a comprehensive overview of 2-(2,6-Dichlorophenoxy)-N-phenylacetamide, a compound of interest in pharmaceutical research and development, primarily recognized as a related substance to the non-steroidal anti-inflammatory drug (NSAID) Diclofenac. This document details the compound's identification, physicochemical properties, a robust synthesis protocol, and rigorous analytical methodologies for its characterization and quality control. The guide is structured to provide both foundational knowledge and actionable, field-proven insights for professionals engaged in chemical synthesis and drug development.

Compound Identification and Physicochemical Profile

2-(2,6-Dichlorophenoxy)-N-phenylacetamide is a distinct chemical entity often encountered as an impurity or synthetic intermediate related to Diclofenac.[1] Accurate identification is paramount for regulatory compliance and understanding its potential impact on drug safety and efficacy.

Core Identifiers

The fundamental identifiers for this compound are summarized below, providing a clear basis for its recognition and sourcing.

Identifier	Value	Source
CAS Number	146607-19-4	[1] [2] [3]
Molecular Formula	C ₁₄ H ₁₁ Cl ₂ NO ₂	[1] [2]
Molecular Weight	296.15 g/mol	[2]
Canonical SMILES	<chem>Clc1cccc(Cl)c1OCC(=O)Nc2ccccc2</chem>	[1]
InChI Key	InChI=1S/C14H11Cl2NO2/c15-11-7-4-8-12(16)14(11)19-9-13(18)17-10-5-2-1-3-6-10/h1-8H,9H2,(H,17,18)	[1]
Common Synonyms	Diclofenac related compound 7	[1]

Physicochemical Properties

The physical and chemical characteristics of a compound dictate its behavior in various experimental and physiological systems. While extensive experimental data for this specific molecule is not widely published, its properties can be predicted based on its structure and comparison to analogous compounds.

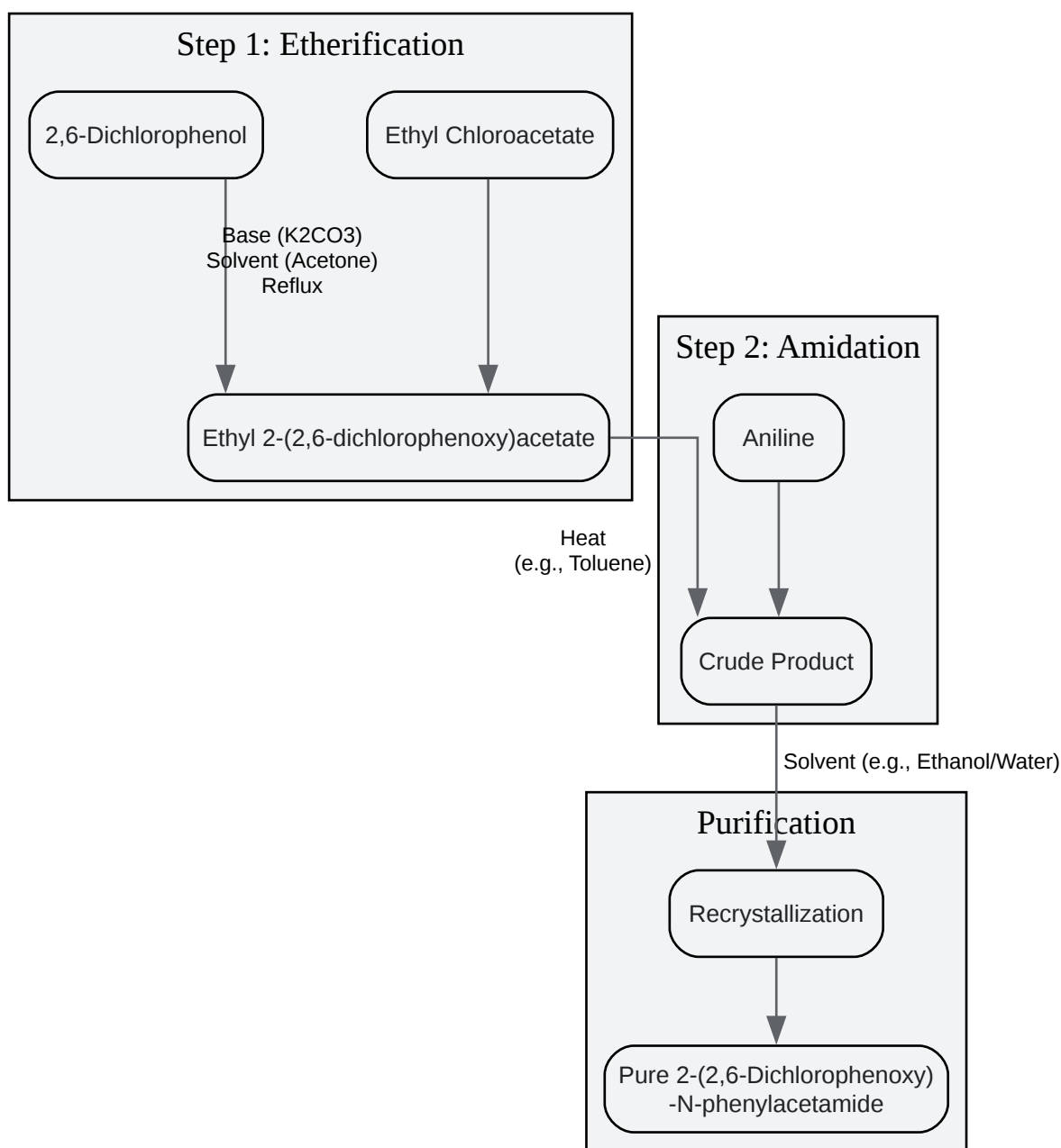
Property	Predicted/Observed Value	Notes
Physical State	Crystalline solid	Expected based on similar acetamide structures.
Melting Point	Not specified; expected to be >100 °C	A related compound, 2-chloro-N-(2,6-dichlorophenyl)-N-phenylacetamide, has a melting point of 143-144 °C.[4] [5]
Solubility	Moderately soluble in organic solvents (e.g., Methanol, Acetonitrile, DMSO). Low solubility in water.	The dichlorophenoxy and phenyl groups impart significant lipophilicity.
pKa	Not specified	The amide proton is weakly acidic.

Synthesis Protocol: A Two-Step Approach

The synthesis of 2-(2,6-Dichlorophenoxy)-N-phenylacetamide can be efficiently achieved through a two-step process involving an initial etherification followed by amidation. This pathway is logical, scalable, and utilizes common laboratory reagents. A patent for a related synthesis provides a foundational basis for this proposed methodology.[6]

Diagram: Synthesis Workflow

The overall process from starting materials to the purified final product is illustrated below.



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Caption: Workflow for the synthesis and purification of the target compound.

Step 1: Synthesis of Ethyl 2-(2,6-dichlorophenoxy)acetate

Causality: This step creates the core dichlorophenoxyacetate backbone. The reaction is a classic Williamson ether synthesis, where the phenoxide ion of 2,6-dichlorophenol acts as a

nucleophile, attacking the electrophilic carbon of ethyl chloroacetate. Anhydrous potassium carbonate is a suitable base for deprotonating the phenol, and acetone is an effective polar aprotic solvent.

Methodology:

- To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add 2,6-dichlorophenol (1.0 eq), anhydrous potassium carbonate (1.5 eq), and acetone (10 mL per gram of phenol).
- Stir the suspension at room temperature for 15 minutes.
- Add ethyl chloroacetate (1.1 eq) dropwise to the mixture.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the mixture to room temperature and filter to remove the inorganic salts.
- Wash the filter cake with a small amount of acetone.
- Evaporate the solvent from the filtrate under reduced pressure to yield the crude ethyl 2-(2,6-dichlorophenoxy)acetate, which can be used in the next step without further purification.

Step 2: Synthesis of 2-(2,6-Dichlorophenoxy)-N-phenylacetamide

Causality: This is a nucleophilic acyl substitution where aniline acts as the nucleophile, attacking the carbonyl carbon of the ester intermediate. The reaction typically requires heat to proceed at a reasonable rate and may be catalyzed by a weak acid, though it often proceeds thermally.

Methodology:

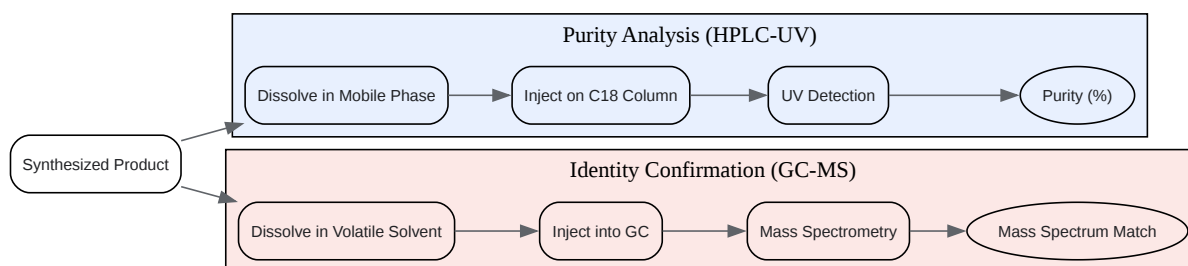
- Combine the crude ethyl 2-(2,6-dichlorophenoxy)acetate (1.0 eq) and aniline (1.2 eq) in a suitable solvent such as toluene or xylene.

- Heat the mixture to reflux (approximately 110-140 °C, depending on the solvent) for 8-12 hours. The progress can be monitored by TLC or HPLC.
- Upon completion, cool the reaction mixture. The crude product may precipitate upon cooling.
- Filter the solid product and wash with a cold, non-polar solvent (e.g., hexane) to remove unreacted aniline.
- Purification: Recrystallize the crude solid from a suitable solvent system, such as ethanol/water or ethyl acetate/hexane, to yield the pure 2-(2,6-Dichlorophenoxy)-N-phenylacetamide as a crystalline solid.

Analytical Characterization and Quality Control

A self-validating protocol for quality control is essential to confirm the identity and purity of the synthesized compound. A combination of High-Performance Liquid Chromatography (HPLC) with UV detection and Gas Chromatography-Mass Spectrometry (GC-MS) provides a robust analytical workflow.

Diagram: Analytical QC Workflow



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Caption: Dual-pathway workflow for analytical quality control.

HPLC-UV Method for Purity Assessment

Rationale: HPLC-UV is the industry standard for determining the purity of non-volatile organic compounds. A reverse-phase C18 column provides excellent separation for moderately polar compounds like the target molecule. The method is adapted from established procedures for analyzing related chemical structures.[7]

Parameter	Recommended Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Isocratic: 70:30 (v/v) Acetonitrile:Water with 0.1% Formic Acid
Flow Rate	1.0 mL/min
Detection	UV at 220 nm and 275 nm
Injection Volume	10 µL
Column Temp.	30 °C
Sample Prep.	1 mg/mL in mobile phase

Trustworthiness: The system's suitability is verified by injecting a standard to check for peak shape, retention time, and detector response. Purity is calculated based on the area percentage of the main peak relative to all other peaks in the chromatogram.

GC-MS Method for Identity Confirmation

Rationale: GC-MS provides definitive structural confirmation by analyzing the compound's mass fragmentation pattern. This technique is complementary to HPLC, confirming molecular weight and providing structural information. The methodology is informed by EPA methods for similar chlorinated aromatic compounds.[8]

Parameter	Recommended Condition
Column	DB-5MS (or equivalent), 30 m x 0.25 mm i.d., 0.25 µm film
Carrier Gas	Helium, constant flow ~1.2 mL/min
Oven Program	Start at 100 °C, hold for 1 min, ramp to 300 °C at 20 °C/min, hold for 5 min
Injection Mode	Splitless
MS Mode	Electron Impact (EI), 70 eV
Scan Range	50-400 m/z
Sample Prep.	1 mg/mL in Ethyl Acetate

Trustworthiness: Identity is confirmed by matching the acquired mass spectrum with a theoretical fragmentation pattern or a reference spectrum. Key expected fragments would include the molecular ion (M^+) at m/z 295/297/299 (due to chlorine isotopes) and fragments corresponding to the dichlorophenoxy and N-phenylacetamide moieties.

Biological Context and Significance

The primary significance of 2-(2,6-Dichlorophenoxy)-N-phenylacetamide in drug development stems from its classification as "Diclofenac related compound 7".^[1] This relationship implies that it may arise during the synthesis of Diclofenac or be a degradation product. Its presence in a drug substance must be monitored and controlled to meet regulatory limits for impurities.

While direct biological activity data for this specific compound is scarce, the 2,6-dichlorophenoxy moiety is a key structural feature in molecules with diverse biological effects. For example, 2,4-Dichlorophenoxyacetic acid (2,4-D) is a well-known synthetic auxin and herbicide, demonstrating that the dichlorophenoxy group can interact with biological systems.^{[9][10]} Therefore, understanding the synthesis and analytical control of this compound is crucial for ensuring the purity and safety of related pharmaceutical products.

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